# Technical Sourcing and Utilization Guide: Boc-L-Abu-ONp

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Boc-abu-onp* |
| *CAS No.:* | *67708-97-8* |
| *Cat. No.:* | *B1377936* |

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## Executive Summary & Molecule Profile[1]

Boc-L-2-aminobutyric acid 4-nitrophenyl ester (**Boc-Abu-ONp**) is a specialized activated amino acid derivative. Unlike standard N-hydroxysuccinimide (NHS) esters, the p-nitrophenyl (ONp) ester offers a unique balance of stability and reactivity, making it ideal for solution-phase peptide synthesis and specific chromogenic enzymatic assays.

This guide addresses the scarcity of this specific derivative in general catalogs by providing a verified sourcing hierarchy, a "self-validating" synthesis protocol for in-house production, and critical quality assurance parameters.

## Chemical Specifications

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| Parameter | Specification |
|---|---|
| Chemical Name | Boc-L-2-aminobutyric acid 4-nitrophenyl ester |
| Common Synonyms | Boc-L-Abu-ONp; Boc-alpha-aminobutyric acid 4-nitrophenyl ester |
| CAS Number | 67708-97-8 |
| Molecular Formula | |
| Molecular Weight | 324.33 g/mol |
| Melting Point | 75–82 °C |
| Appearance | Off-white to pale yellow crystalline powder |
| Solubility | Soluble in DMF, DCM, Ethyl Acetate; Insoluble in Water |

# Commercial Sourcing Landscape

**Boc-Abu-ONp** is a "Tier 2" specialty chemical. It is rarely stocked by generalist suppliers (e.g., Sigma-Aldrich, Thermo Fisher) who typically carry the free acid precursor (Boc-Abu-OH) rather than the activated ester.

## Verified Supplier Matrix

The following suppliers have historically listed CAS 67708-97-8. Note: Stock levels for ONp esters fluctuate due to their moisture sensitivity.

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| Tier | Supplier | Catalog / SKU | Reliability Notes |
|---|---|---|---|
| Primary | Chem-Impex International | SKU: 02621 | High. Specialized in non-canonical amino acids.[1][2] |
| Secondary | US Biological | SKU: B2363-24 | Moderate. Often acts as a re-packager; lead times may vary. |
| Precursor | Sigma-Aldrich | SKU: 15533 (Free Acid) | High. Source for Boc-Abu-OH if synthesis is required. |

## Decision Logic: Buy vs. Make

Due to the niche nature of this compound, researchers often face long lead times. Use the following logic flow to determine your acquisition strategy.

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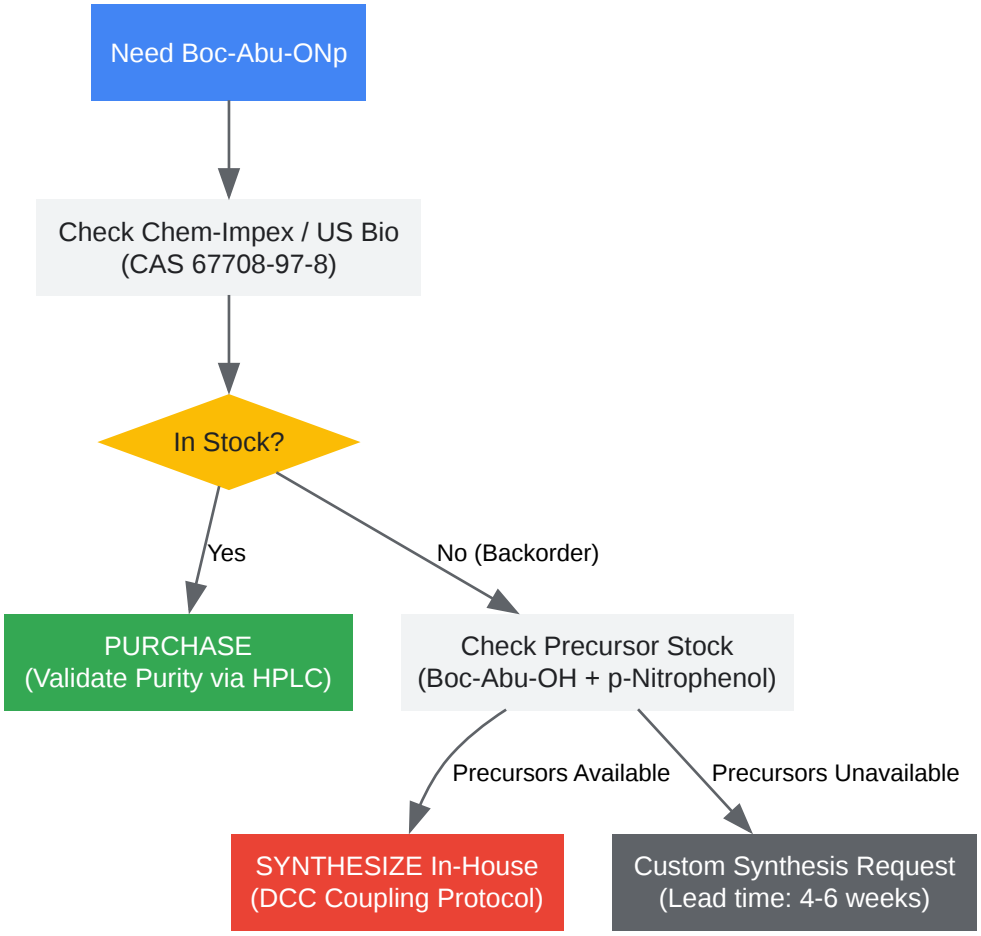


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Figure 1: Strategic sourcing decision tree for **Boc-Abu-ONp**. Blue indicates start, Green is direct purchase, Red is in-house synthesis.

# Technical Protocol: In-House Synthesis

Context: If the commercial ester is unavailable, it can be synthesized from Boc-L-2-aminobutyric acid (Boc-Abu-OH) and 4-nitrophenol using Dicyclohexylcarbodiimide (DCC) as the coupling agent.

Safety: DCC is a potent allergen and sensitizer. 4-nitrophenol is toxic. Work in a fume hood.

## Materials

- Boc-Abu-OH (1.0 eq)

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- 4-Nitrophenol (1.0 eq)
- DCC (1.0 eq)[2]
- Solvent: Ethyl Acetate (Anhydrous) or DCM
- Catalyst: DMAP (0.05 eq - optional, accelerates reaction)

## Step-by-Step Methodology

- Dissolution: Dissolve Boc-Abu-OH (10 mmol) and 4-nitrophenol (10 mmol) in 30 mL of anhydrous Ethyl Acetate. Cool to 0°C in an ice bath.
- Coupling: Add DCC (10 mmol) dissolved in a minimal amount of Ethyl Acetate dropwise over 10 minutes.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) and stir overnight.
  - Visual Indicator: Heavy precipitation of Dicyclohexylurea (DCU) indicates reaction progress.
- Filtration: Filter off the white DCU precipitate. Wash the filter cake with cold Ethyl Acetate.
- Work-up: Wash the filtrate with:
  - 5% Sodium Bicarbonate (

    ) x 3 (Removes unreacted phenols/acids).
  - Water x 1.
  - Brine x 1.
- Drying: Dry organic layer over anhydrous

  , filter, and evaporate under reduced pressure.

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- Recrystallization: Recrystallize the crude residue from Ethanol/Hexane or Ethyl Acetate/Petroleum Ether to obtain pure crystals.

# Experimental Applications

## A. Peptide Synthesis (Solution Phase)

**Boc-Abu-ONp** is preferred over NHS esters when a slower, more controlled reaction is required to minimize racemization, or when the byproduct (p-nitrophenol) needs to be easily traceable (yellow color in basic solution).

- Mechanism: Aminolysis. The amine of the growing peptide chain attacks the carbonyl carbon of the ester, displacing the p-nitrophenolate group.
- Monitoring: The reaction release p-nitrophenol. By spotting the reaction mixture on TLC and exposing it to ammonia vapor, the free p-nitrophenol turns bright yellow, confirming cleavage.

## B. Enzymatic Assays (Protease/Esterase)

This molecule serves as a chromogenic substrate for enzymes with specificity for hydrophobic amino acids (similar to Chymotrypsin or Elastase).

Assay Principle:

Protocol:

- Buffer: 50 mM Tris-HCl, pH 7.5 (or enzyme optimum).
- Substrate Stock: 100 mM **Boc-Abu-ONp** in DMSO.
- Reaction: Dilute substrate to 1 mM in buffer. Add enzyme.
- Detection: Monitor Absorbance at 405 nm continuously.
- Quantification: Use the extinction coefficient of p-nitrophenol (

  at pH > 8.0) to calculate activity. Note: At pH 7.5, the extinction coefficient is lower; a standard curve is required.

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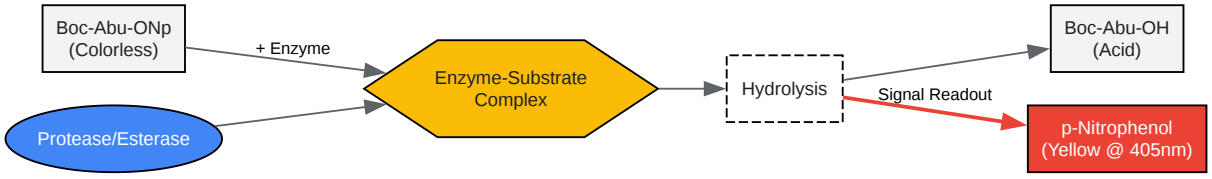


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Figure 2: Enzymatic hydrolysis workflow. The release of p-Nitrophenol provides a direct spectrophotometric readout.

# Quality Assurance & Validation

To ensure scientific integrity, every batch—whether purchased or synthesized—must be validated.

| Test | Acceptance Criteria | Purpose |
|---|---|---|
| HPLC | > 97% Purity | Ensure no free p-nitrophenol (yellow impurity) or free acid remains. |
| 1H-NMR | Consistent structure | Verify the ethyl side chain (Abu) vs. methyl (Ala) to prevent mislabeling. |
| Melting Point | 75–82 °C | Sharp range indicates high purity. Broad range indicates solvent entrapment or hydrolysis. |
| TLC | Single spot (<br>distinct from ONp) | Quick visual check. Solvent: CHCl3/MeOH (9:1). |

Critical Storage Warning: ONp esters are moisture-sensitive. Store at -20°C in a desiccator. Warm to room temperature before opening to prevent condensation, which causes hydrolysis (turning the white powder yellow).

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# References


- Bodanszky, M., & Bodanszky, A. (1984). The Practice of Peptide Synthesis. Springer-Verlag. (Reference for general active ester synthesis protocols).


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# Sources

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